

The Biological Properties and Activity of Amidepsine D: A Technical Guide

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Compound of Interest

Compound Name: Amidepsine D

Cat. No.: B058020

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Introduction

Amidepsine D is a naturally occurring compound isolated from the fermentation broth of the fungus *Humicola* sp. FO-2942.^{[1][2]} It has garnered interest within the scientific community for its specific inhibitory activity against diacylglycerol acyltransferase (DGAT), a key enzyme in the biosynthesis of triglycerides. This technical guide provides a comprehensive overview of the biological properties and activity of **Amidepsine D**, including quantitative data, detailed experimental protocols, and visualizations of its mechanism of action and experimental workflows.

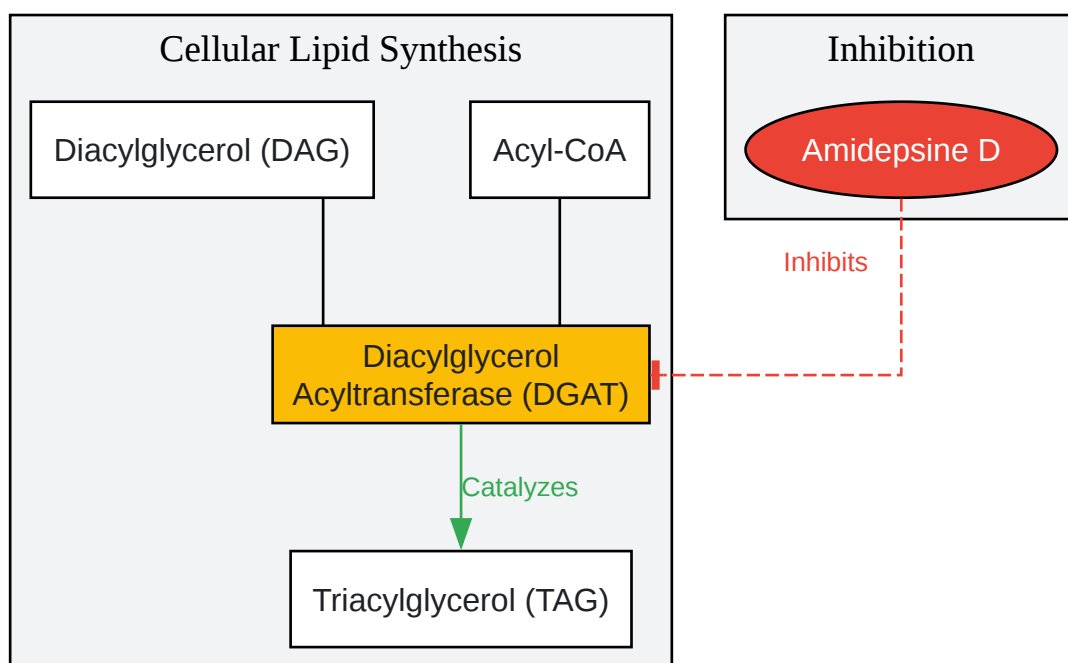
Biological Activity and Quantitative Data

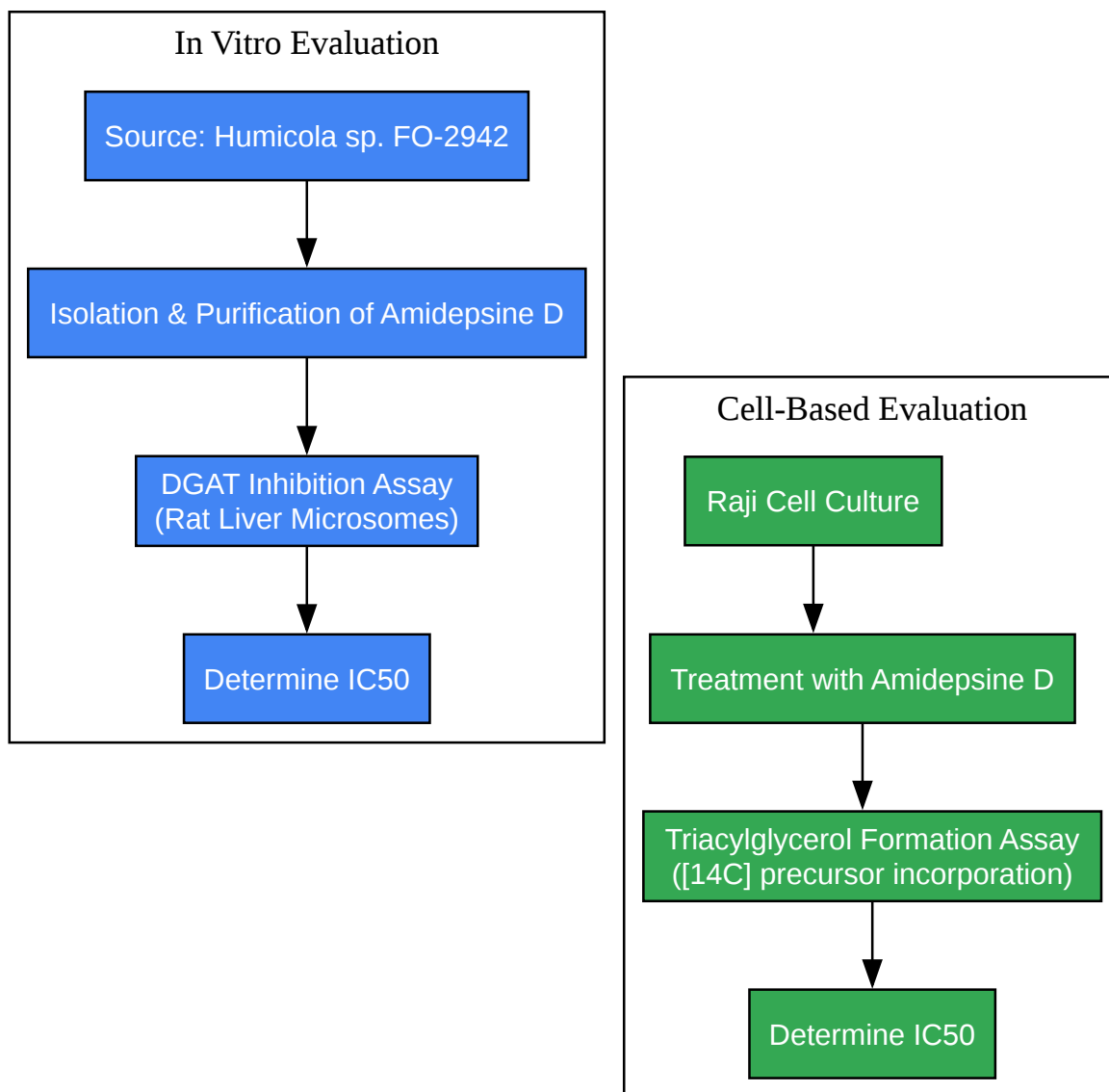
Amidepsine D is a potent inhibitor of diacylglycerol acyltransferase (DGAT). DGAT catalyzes the final and committed step in the synthesis of triglycerides, making it a significant target for therapeutic intervention in metabolic disorders such as obesity and hypertriglyceridemia. The inhibitory activity of **Amidepsine D** has been quantified in both enzymatic and cell-based assays.

Parameter	Value	Assay Conditions	Reference
IC50	17.5 μ M	Diacylglycerol Acyltransferase (DGAT) inhibition in rat liver microsomes	Not explicitly stated in the provided search results, but referenced as a known value.
IC50	2.8 μ M	Inhibition of triacylglycerol formation in Raji cells	Not explicitly stated in the provided search results, but referenced as a known value.

Mechanism of Action

The primary mechanism of action of **Amidepsine D** is the direct inhibition of the enzyme diacylglycerol acyltransferase (DGAT). By blocking the active site of DGAT, **Amidepsine D** prevents the acylation of diacylglycerol (DAG) to form triacylglycerol (TAG). This leads to a reduction in the cellular synthesis and storage of triglycerides.





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References

- 1. Amidepsines, inhibitors of diacylglycerol acyltransferase produced by Humicola sp. FO-2942. I. Production, isolation and biological properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Amidepsines, inhibitors of diacylglycerol acyltransferase produced by Humicola sp. FO-2942. II. Structure elucidation of amidepsines A, B and C - PubMed [pubmed.ncbi.nlm.nih.gov]
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